

Introduction: A Privileged Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: 6-(Propan-2-yloxy)pyridin-3-amine

CAS No.: 52025-36-2

Cat. No.: B3143267

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6-(Propan-2-yloxy)pyridin-3-amine, also known as 6-isopropoxy pyridin-3-amine, is a substituted aminopyridine that has emerged as a valuable building block in medicinal chemistry. The aminopyridine moiety is a common feature in a wide range of biologically active compounds, including numerous kinase inhibitors developed for targeted cancer therapies.[1] [2] The strategic placement of a nucleophilic amino group and a tunable isopropoxy group on the pyridine ring makes this compound a versatile synthon for constructing complex molecular architectures, often through robust methodologies like palladium-catalyzed cross-coupling reactions.[3]

However, its utility in synthesis is matched by a significant hazard profile. As a highly toxic and irritating substance, the safe handling of **6-(Propan-2-yloxy)pyridin-3-amine** is paramount to ensuring researcher safety and experimental integrity. This guide moves beyond generic safety data sheets to provide a detailed, field-proven framework for managing this chemical in a research and development setting. It is structured to explain the causality behind safety protocols, empowering scientists to build self-validating systems of safe laboratory practice.

Section 1: Comprehensive Hazard Analysis and Risk Mitigation

A thorough understanding of a compound's intrinsic hazards is the foundation of safe handling. **6-(Propan-2-yloxy)pyridin-3-amine** presents multiple acute and chronic risks that necessitate stringent controls.

Toxicological Profile

The primary danger of this compound lies in its high acute toxicity via multiple routes of exposure. It is classified under GHS as Acute Toxicity, Category 3 for oral, dermal, and inhalation routes. This classification indicates that even small quantities can be toxic if swallowed, inhaled, or absorbed through the skin. Furthermore, it may cause damage to unspecified organs through prolonged or repeated exposure (Specific Target Organ Toxicity - Repeated Exposure, Category 2).

The compound is also a significant irritant, classified as causing serious eye irritation (Category 2A) and skin irritation (Category 2). Inhalation may also lead to respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).[4]

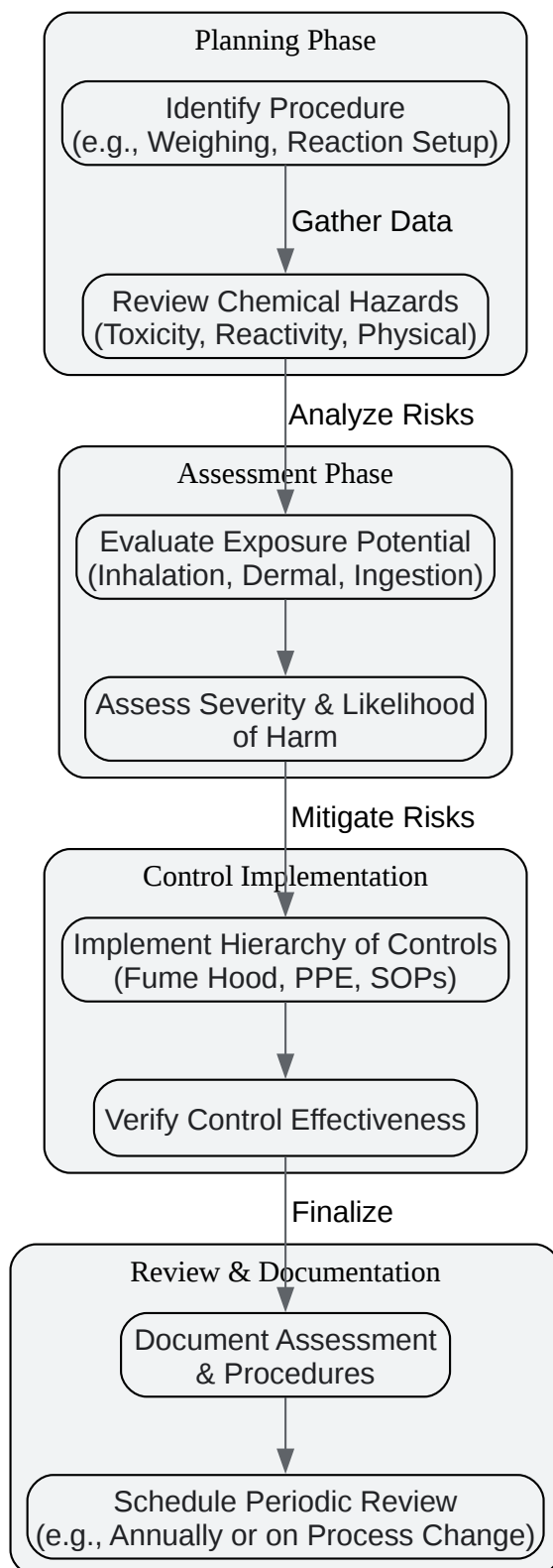
Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation
STOT - Repeated Exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
STOT: Specific Target Organ Toxicity		

Physicochemical Hazards

While not highly flammable, **6-(Propan-2-yloxy)pyridin-3-amine** is combustible. A critical, often overlooked hazard is its potential to form explosive mixtures with air upon intense heating. Its vapors are heavier than air and can spread along floors, potentially reaching distant ignition sources. For the solid form, if finely distributed and whirled up, a dust explosion potential may be assumed.

Risk Assessment Workflow

Before any new project or procedure involving this compound, a formal risk assessment is mandatory. The following workflow should be adopted to ensure all hazards are identified and controlled.



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Caption: Risk assessment workflow for handling hazardous compounds.

Section 2: Key Physicochemical Properties

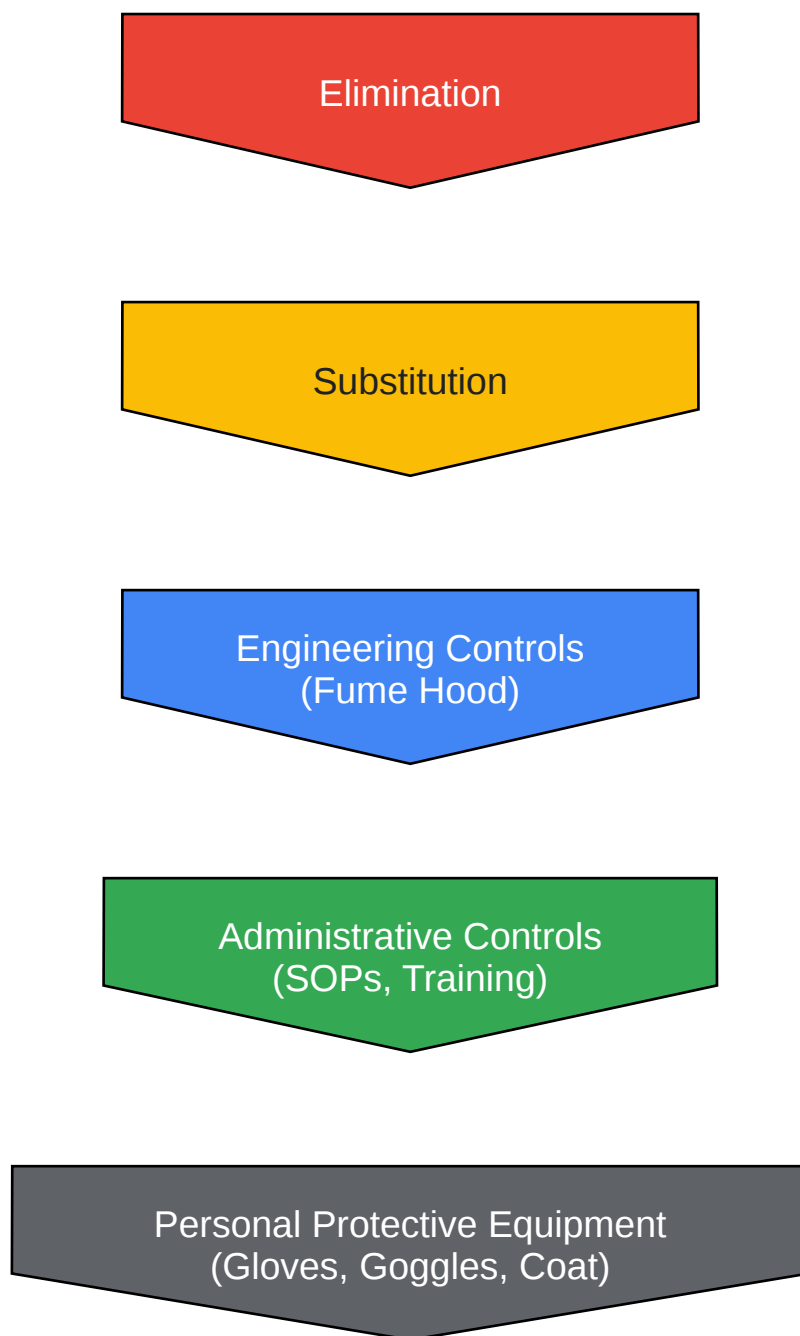
Understanding the physical properties of **6-(Propan-2-yloxy)pyridin-3-amine** is crucial for designing safe handling procedures. Its melting point is particularly noteworthy, as it suggests the compound may be encountered as a low-melting solid or a liquid, depending on ambient laboratory conditions.

Property	Value	Source
CAS Number	52025-36-2	[4][5][6]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[7]
Molecular Weight	152.19 g/mol	[7]
Appearance	Brown to black liquid or solid	[4]
Melting Point	60 - 63 °C (140 - 145 °F)	
Boiling Point	248 °C (478 °F)	

The relatively low melting point necessitates a handling protocol that can accommodate both solid and liquid phases. If handled as a solid, care must be taken to avoid generating dust. If handled as a liquid, its vapor pressure, while not high, still presents an inhalation risk due to the compound's high toxicity.

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

Given the compound's hazard profile, a multi-layered approach to protection, prioritizing engineering controls, is essential. This follows the established hierarchy of controls to minimize reliance on human behavior alone.



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Caption: Hierarchy of controls, prioritizing engineering solutions.

Mandatory Engineering Controls

- Chemical Fume Hood: All handling of **6-(Propan-2-yloxy)pyridin-3-amine**, including weighing, transfers, and reactions, must be performed inside a certified chemical fume hood.

This is the primary engineering control to prevent inhalation of toxic dust or vapors.

- Ventilation: The laboratory must have sufficient general ventilation to ensure any fugitive emissions are diluted and exhausted.[8]

Personal Protective Equipment (PPE) Protocol

PPE is the last line of defense and must be worn at all times when handling this compound.

- Hand Protection: Wear robust chemical-resistant gloves. Standard nitrile gloves may offer splash protection but should be changed immediately upon contamination. For extended handling, consider double-gloving or using thicker gloves like neoprene.
- Eye and Face Protection: Chemical safety goggles and a face shield are required.[8] Goggles protect against splashes, while the face shield provides an additional barrier for the entire face.
- Body Protection: A flame-retardant lab coat is essential. An additional chemical-resistant apron should be worn when handling larger quantities or when there is a significant risk of splashes.[8]
- Respiratory Protection: For routine operations within a functioning fume hood, respiratory protection is not typically required. However, in the event of a spill or failure of engineering controls, a NIOSH-approved respirator with organic vapor cartridges is necessary.[8]

Section 4: Standard Operating Procedures (SOPs) for Handling

The following protocols are designed to be self-validating systems, where the "why" behind each step reinforces safe practice.

SOP: Weighing and Aliquoting

- Preparation: Don all required PPE. Designate a specific area within the fume hood for weighing. Place a plastic-backed absorbent liner on the work surface to contain any minor spills.

- **Tare Container:** Place a clean, tared secondary container (e.g., a beaker) on the analytical balance inside the fume hood.
- **Dispensing:** Carefully open the main container. Using a clean spatula or pipette, transfer the approximate required amount of the compound into a smaller, sealable vial (the primary container). Avoid generating dust by making slow, deliberate movements. If the compound is liquid, use a pipette.
- **Weighing:** Seal the primary container. Remove it from the balance, then place the sealed primary container on the balance to obtain the precise weight. This "weighing by difference" method prevents contamination of the balance with a highly toxic substance.
- **Cleanup:** Tightly seal the main stock bottle. Wipe down the spatula/pipette with a solvent-moistened cloth (e.g., ethanol) inside the hood, disposing of the cloth into a designated solid hazardous waste container.

SOP: Solution Preparation

- **Setup:** In the fume hood, place a stir plate and a flask appropriately sized for the final solution volume.
- **Solvent Addition:** Add the desired solvent to the flask first. This minimizes the risk of splashing the neat, toxic compound.
- **Compound Addition:** Carefully add the pre-weighed **6-(Propan-2-yloxy)pyridin-3-amine** to the solvent in the flask.
- **Dissolution:** Add a magnetic stir bar and begin stirring. If necessary, gently warm the solution, but do not heat aggressively to avoid creating vapors. Ensure the flask is loosely capped or equipped with a drying tube to prevent pressure buildup.
- **Storage:** Once dissolved, transfer the solution to a clearly labeled, sealed container for storage or immediate use.

Section 5: Storage and Chemical Incompatibility

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated area. [9] The recommended storage temperature is between 2-8°C.[4][9] The storage location should be a designated, locked cabinet for toxic chemicals to restrict access to authorized personnel only.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.[8][10] The amine group is basic and will react exothermically with strong acids. As an amine, it can also react with aldehydes, ketones, and epoxides.[8] These incompatibilities are rooted in the nucleophilic nature of the amino group and its potential for oxidation.

Section 6: Emergency Response Protocols

Rapid and correct response to an emergency can significantly mitigate harm.

Emergency Situation	Response Protocol
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [11]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [11]
Ingestion	Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Small Spill	Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Sweep up the material and place it in a sealed, labeled container for hazardous waste disposal. [10]
Fire	Evacuate the lab. Use a dry chemical, CO ₂ , or water spray extinguisher. Firefighters must wear self-contained breathing apparatus and full protective clothing. [10]

Section 7: Waste Management and Decontamination

All waste streams containing **6-(Propan-2-yloxy)pyridin-3-amine** are considered hazardous.

- **Waste Disposal:** Dispose of all solid and liquid waste in clearly labeled, sealed hazardous waste containers. Do not mix with incompatible waste streams. Arrange for disposal via an approved waste disposal plant.
- **Decontamination:** Decontaminate all glassware by rinsing with a suitable organic solvent (e.g., ethanol or acetone) in the fume hood. Collect the rinsate as hazardous waste. After the initial solvent rinse, glassware can be washed with soap and water. Decontaminate work surfaces in the fume hood by wiping with a solvent-moistened towel, disposing of the towel as solid hazardous waste.

Conclusion

6-(Propan-2-yloxy)pyridin-3-amine is a potent tool for drug discovery, but its utility demands a commensurate level of respect for its hazards. By integrating a deep understanding of its chemical properties with robust engineering controls, stringent PPE protocols, and detailed standard operating procedures, researchers can handle this compound safely and effectively. The principles outlined in this guide—risk assessment, control implementation, and emergency preparedness—form a comprehensive safety system that protects the most valuable asset in any laboratory: the scientist.

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